

Ethyl 3-ethoxy-4-hydroxybenzoate melting point data

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Compound of Interest

Compound Name: Ethyl 3-ethoxy-4-hydroxybenzoate

CAS No.: 174674-93-2

Cat. No.: B067049

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Technical Guide: Ethyl 3-ethoxy-4-hydroxybenzoate

Characterization, Synthesis, and Pharmaceutical Relevance

Executive Summary

Ethyl 3-ethoxy-4-hydroxybenzoate (CAS: 174674-93-2) is an ethyl ester derivative of 3-ethoxy-4-hydroxybenzoic acid.^{[1][2][3][4][5]} While structurally analogous to "Ethyl Vanillate" (the methoxy variant), the substitution of the methoxy group with an ethoxy group significantly alters its physicochemical properties and biological interaction profile.

In drug development, this compound is monitored as Erlotinib Impurity 78, a critical process-related impurity that must be controlled during the synthesis of the tyrosine kinase inhibitor Erlotinib. Beyond its role as an impurity standard, it has demonstrated specific antimicrobial activity, distinguishing it from other benzoate esters.

Physicochemical Data Profile

The following data consolidates experimental values and chemically predicted properties. The melting point is a critical quality attribute (CQA) for identifying this impurity in solid-state mixtures.

Property	Data	Notes
IUPAC Name	Ethyl 3-ethoxy-4-hydroxybenzoate	
CAS Number	174674-93-2	Often cited as Erlotinib Impurity 78
Molecular Formula	C ₁₁ H ₁₄ O ₄	
Molecular Weight	210.23 g/mol	
Melting Point	77 – 78 °C	Distinct from Ethyl Vanillate (44 °C) [1]
Physical State	Crystalline Solid	Colorless to pale yellow needles
Solubility	Soluble in Ethanol, DMSO, Ethyl Acetate	Poorly soluble in water
Precursor Acid MP	163 – 165 °C	3-ethoxy-4-hydroxybenzoic acid [2]

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Technical Note on Melting Point: The melting point of 77–78 °C is notably higher than its methoxy homolog, Ethyl Vanillate (MP ~44 °C). This shift is attributed to the increased lipophilicity and altered crystal packing efficiency introduced by the ethoxy chain. Coincidentally, this range overlaps with the melting point of the aldehyde precursor, Ethyl Vanillin (77–78 °C), necessitating rigorous characterization via NMR or IR to distinguish the ester from the aldehyde.

Synthesis & Experimental Protocols

Retrosynthetic Analysis

The most robust synthetic route avoids the non-selective alkylation of 3,4-dihydroxybenzoic acid. Instead, it proceeds via the oxidation of Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde), which is commercially available and structurally defined.

Step-by-Step Synthesis Protocol

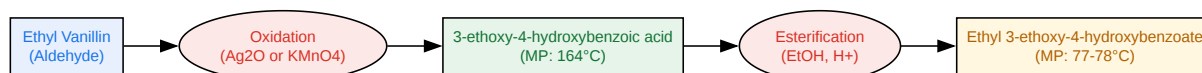
Phase 1: Oxidation of Ethyl Vanillin This step converts the aldehyde to the carboxylic acid without affecting the ethoxy ether linkage.

- **Reagents:** Dissolve 3-ethoxy-4-hydroxybenzaldehyde (1.0 eq) in a 1:1 mixture of Ethanol/Water.
- **Oxidant:** Add Silver Oxide (Ag_2O) (1.1 eq) or use a mild Permanganate (KMnO_4) oxidation protocol at controlled pH (alkaline) to prevent ester hydrolysis if starting from an ester precursor, though here we form the acid first.
- **Reaction:** Reflux at 60 °C for 4 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- **Workup:** Filter off metal oxides. Acidify filtrate with 1N HCl to pH 2. Precipitate the 3-ethoxy-4-hydroxybenzoic acid.
- **Purification:** Recrystallize from water/ethanol. Yields white crystals (MP: 163–165 °C).

Phase 2: Fischer Esterification This step forms the final ethyl ester.

- Reagents: Suspend the purified acid (1.0 eq) in absolute Ethanol (excess, acts as solvent).
- Catalyst: Add catalytic Sulfuric Acid (H_2SO_4) or Thionyl Chloride (SOCl_2) dropwise at 0 °C.
- Reflux: Heat to reflux (78 °C) for 6–8 hours.
- Quench: Cool to room temperature. Neutralize with saturated NaHCO_3 solution.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with Brine.
- Isolation: Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Crystallization: Recrystallize from minimal hot ethanol or petroleum ether to yield **Ethyl 3-ethoxy-4-hydroxybenzoate** (MP: 77–78 °C).

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway from Ethyl Vanillin to the target ester via an acid intermediate.[3][4][6]

Characterization & Validation Logic

To validate the identity of the synthesized compound and distinguish it from potential impurities (like the starting aldehyde), use the following spectroscopic markers.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 1.3-1.4 ppm: Two overlapping triplets (methyl groups of the ethyl ester and the ethoxy ether).

- δ 4.1-4.4 ppm: Two quartets (methylene groups of the ethyl ester and ethoxy ether).
- δ 6.0-6.5 ppm: Broad singlet (Phenolic -OH). Note: Absence of this peak suggests unwanted alkylation of the phenol.
- δ 6.9-7.6 ppm: Aromatic protons (ABX system).
- Absence of δ 9.8 ppm: Confirms no residual aldehyde (Ethyl Vanillin).

Mass Spectrometry (LC-MS)[7]

- Ionization: ESI (Positive/Negative).
- Molecular Ion: $[M+H]^+ = 211.23$ Da; $[M-H]^- = 209.22$ Da.
- Fragmentation: Loss of ethyl group (29 Da) or ethoxy group is common.

Applications in Drug Development

Erlotinib Impurity Profiling

In the synthesis of Erlotinib (Tarceva), 3-ethoxy-4-hydroxybenzoic acid derivatives are often used as building blocks or appear as degradation products of the quinazoline side chains.

- Impurity 78: **Ethyl 3-ethoxy-4-hydroxybenzoate** is monitored as "Impurity 78".[7]
- Origin: It typically arises from the esterification of the unreacted acid intermediate during workups involving ethanol, or via transesterification.
- Control Strategy: Its presence must be quantified using HPLC standards. The distinct melting point (77–78 °C) allows it to be isolated and identified during thermal analysis of crude batches.

Antimicrobial Activity

Research into benzoate esters indicates that increasing the alkyl chain length (from methoxy to ethoxy) can enhance lipophilicity, potentially improving membrane permeability against specific bacterial strains.

- Activity: It has been cited as a specific inhibitor of *Aerobacter aerogenes* in degradation studies where other esters failed, highlighting a structure-activity relationship (SAR) dependent on the 3-ethoxy substitution [1].

References

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